

# 1-Bromo-5-chloropentane physical properties

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## Compound of Interest

Compound Name: 1-Bromo-5-chloropentane

Cat. No.: B104276

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## An In-depth Technical Guide to the Physical Properties of 1-Bromo-5-chloropentane

This technical guide provides a comprehensive overview of the core physical properties of **1-Bromo-5-chloropentane** (CAS No: 54512-75-3). The information is intended for researchers, scientists, and professionals in drug development who utilize this compound as a key intermediate in organic synthesis. This document summarizes essential quantitative data, outlines general experimental protocols for the determination of these properties, and visualizes a common synthesis workflow.

## Core Physical and Chemical Properties

**1-Bromo-5-chloropentane** is a dihaloalkane that appears as a clear, colorless to slightly yellow liquid at room temperature. Its dual halogen functionality, with a bromine and a chlorine atom at opposing ends of a five-carbon chain, makes it a versatile reagent in various chemical reactions, particularly nucleophilic substitutions.

## Quantitative Physical Data

The physical properties of **1-Bromo-5-chloropentane** have been reported across various sources. The following table summarizes these key quantitative data points for easy reference and comparison.

Property	Value	Notes and Citations
Molecular Formula	C5H10BrCl	[1][2]
Molecular Weight	185.49 g/mol	[2][3][4][5]
Boiling Point	210-212 °C	at standard atmospheric pressure.[3][4][6][7][8]
Melting Point	-34 °C	[8]
Density	1.408 g/mL at 25 °C	[3][4]
1.488 g/cm <sup>3</sup> at 15 °C	[1]	
1.41 g/mL at 20 °C	[9]	
Refractive Index (n <sub>D</sub> )	1.484 at 20 °C	
1.4825-1.4865 at 20 °C	[6][10]	[3][4]
Flash Point	95 °C (203 °F)	[3][9]
Solubility	Insoluble in water.	Soluble in organic solvents such as chloroform, ethyl acetate, methanol, benzene, and ethanol.[1][3][5][8]
Appearance	Clear, colorless to slightly yellow liquid.	[1][6][8][11]

## Experimental Protocols for Physical Property Determination

While specific experimental literature detailing the determination of each physical property for **1-Bromo-5-chloropentane** is not readily available, the following are detailed, standard methodologies used for such liquid organic compounds.

### Determination of Boiling Point (Micro-Boiling Point Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small quantities of a substance, the Thiele tube method is commonly employed.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), small test tube (Durham tube), rubber band, heating oil (mineral oil), and a heat source (Bunsen burner or heating mantle).
- Procedure:
  - A few drops of **1-Bromo-5-chloropentane** are placed into a small test tube.
  - A capillary tube, with its open end downwards, is placed inside the test tube containing the sample.
  - The test tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
  - This assembly is placed in a Thiele tube containing heating oil, ensuring the rubber band is above the oil level to prevent degradation.
  - The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.
  - As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
  - Upon reaching the boiling point, the vapor pressure of the sample will equal the atmospheric pressure, resulting in a rapid and continuous stream of bubbles from the capillary tube.
  - The heat source is then removed, and the apparatus is allowed to cool.
  - The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[\[12\]](#)[\[13\]](#)

## Determination of Density

The density of a liquid is its mass per unit volume. It is typically measured using a pycnometer or by simply measuring the mass of a known volume.

- Apparatus: An electronic balance (accurate to at least 0.001 g), a graduated cylinder or a volumetric pipette for accurate volume measurement.
- Procedure:
  - The mass of a clean, dry graduated cylinder is measured using an electronic balance.
  - A specific volume of **1-Bromo-5-chloropentane** (e.g., 10 mL) is carefully transferred into the graduated cylinder. The volume is read from the bottom of the meniscus.
  - The mass of the graduated cylinder containing the liquid is then measured.
  - The mass of the liquid is determined by subtracting the mass of the empty cylinder from the mass of the cylinder with the liquid.
  - The density is calculated by dividing the mass of the liquid by its volume (Density = Mass/Volume).<sup>[6][7][11][14]</sup>
  - The temperature at which the measurement is taken should be recorded as density is temperature-dependent.

## Determination of Refractive Index

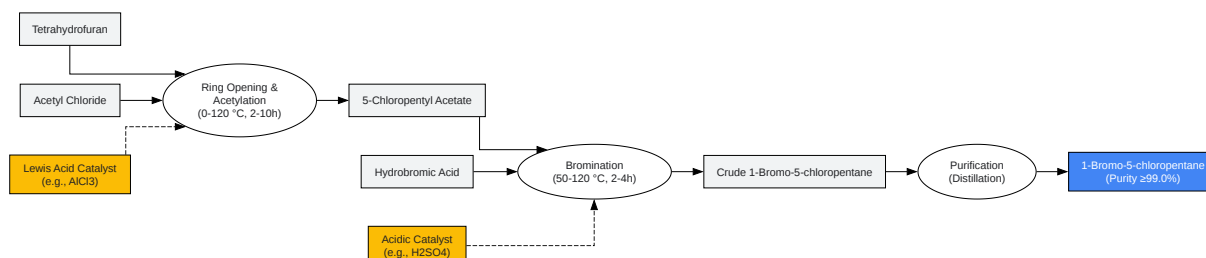
The refractive index of a substance is a dimensionless number that describes how fast light travels through the material. It is a characteristic property and is commonly measured using an Abbe refractometer.

- Apparatus: Abbe refractometer, a constant temperature water bath, a light source (typically a sodium D-line source, 589 nm), and a dropper.
- Procedure:
  - The refractometer is calibrated using a standard sample with a known refractive index (e.g., distilled water).

- The prism surfaces of the refractometer are cleaned with a soft tissue and a suitable solvent (e.g., acetone or ethanol) and allowed to dry completely.
- A few drops of **1-Bromo-5-chloropentane** are placed on the surface of the measuring prism using a clean dropper.
- The prisms are closed and locked. The light source is positioned to illuminate the prisms.
- Water from a constant temperature bath (typically set at 20.0 °C) is circulated through the jackets of the prisms.
- While looking through the eyepiece, the adjustment knob is turned until the field of view is divided into a light and a dark region. The compensator is adjusted to eliminate any color fringe and sharpen the borderline.
- The fine adjustment is used to center the borderline exactly on the crosshairs of the eyepiece.
- The refractive index value is then read from the instrument's scale.[\[4\]](#)[\[5\]](#)[\[10\]](#)

## Synthesis Workflow Visualization

**1-Bromo-5-chloropentane** is a crucial intermediate in the synthesis of various pharmaceuticals and agrochemicals.[\[11\]](#)[\[15\]](#) One common and improved method for its synthesis starts from tetrahydrofuran, which offers high purity and yield.[\[1\]](#) The following diagram illustrates the key steps in this synthetic pathway.



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Caption: Synthesis of **1-Bromo-5-chloropentane** from Tetrahydrofuran.

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